

Technical Guide: Physicochemical Properties of N,N'-bis(3-acetylphenyl)nonanediamide

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Compound of Interest

Compound Name: *N,N'-bis(3-acetylphenyl)nonanediamide*

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This document provides a detailed overview of the molecular formula and weight for the chemical compound **N,N'-bis(3-acetylphenyl)nonanediamide**.

Compound Identification

Systematic Name: **N,N'-bis(3-acetylphenyl)nonanediamide**

This compound is a symmetrical molecule featuring a central nonanediamide core. This core is derived from nonanedioic acid (azelaic acid). Each of the two amide nitrogen atoms is substituted with a 3-acetylphenyl group.

Physicochemical Data

The fundamental molecular properties of **N,N'-bis(3-acetylphenyl)nonanediamide** have been determined and are summarized in the table below for clear reference.

Property	Value
Molecular Formula	C ₂₅ H ₃₀ N ₂ O ₄
Molecular Weight	422.52 g/mol

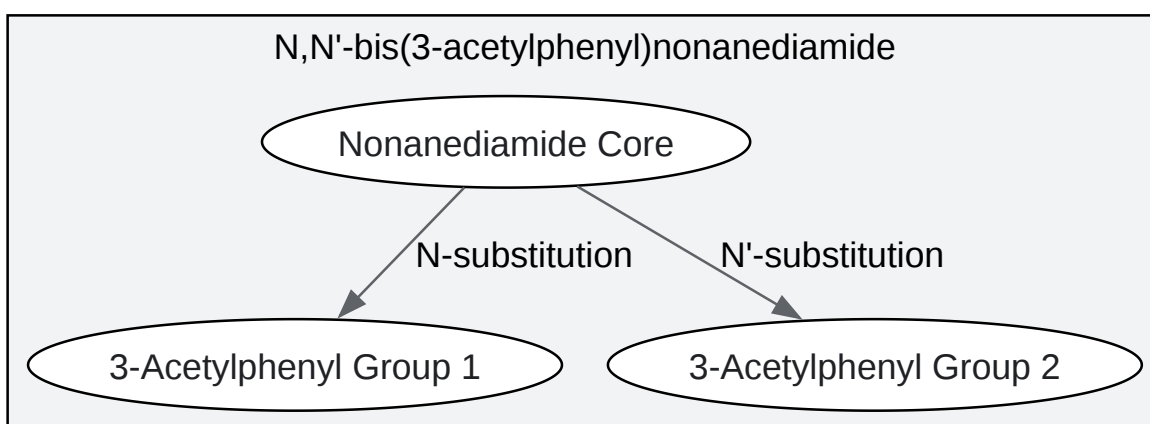
Methodology

The molecular formula was determined by the systematic dissection of the compound's IUPAC name into its constituent chemical fragments: a nonanediamide linker and two 3-acetylphenyl substituents. The total count of carbon, hydrogen, nitrogen, and oxygen atoms from these components was summed to derive the final molecular formula.

The molecular weight was subsequently calculated based on this formula, utilizing the standard atomic weights of each element.

Structural Representation

To illustrate the relationship between the constituent parts of **N,N'-bis(3-acetylphenyl)nonanediamide**, a logical diagram is provided below.



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Caption: Logical structure of **N,N'-bis(3-acetylphenyl)nonanediamide**.

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